

Optimizing MSAB XAMN settings for faster data analysis in research projects

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MSAB XAMN Technical Support Center

Welcome to the technical support center for **MSAB** XAMN. This guide is designed for researchers, scientists, and drug development professionals to optimize XAMN settings for faster, more efficient data analysis in research projects. Here you will find troubleshooting guides and frequently asked questions to address specific issues you may encounter.

Frequently Asked Questions (FAQs)

Q1: My XAMN application is running slowly or freezing, especially with large case files. What can I do?

A1: Performance issues with large datasets are common. Here are several steps to troubleshoot and mitigate this:

- **Hardware Check:** Ensure your system meets or exceeds the recommended specifications for XAMN. Processing large volumes of data is resource-intensive. Prioritize a fast SSD for storing case files and a sufficient amount of RAM.
- **Case File Location:** Avoid working on case files stored on network drives or slow external hard drives. For optimal performance, copy the case file to a local SSD.
- **Refine Data Scope:** Instead of loading all data at once, try to narrow the scope. If your initial extraction was performed with **MSAB** XRY, consider re-decoding with more specific

parameters to exclude irrelevant data from the outset.[1][2]

- Use Filters Efficiently: XAMN is designed for powerful filtering. Instead of manually scrolling through vast lists of artifacts, apply filters early in your analysis to narrow down the dataset to what is most relevant.[2][3][4]

Q2: How can I speed up the initial data filtering process to quickly isolate relevant artifacts?

A2: XAMN has several features designed to accelerate data filtering:

- Quick Views: XAMN comes with predefined filters called "Quick Views" (e.g., to show only calls, messages, or deleted data). You can also create and save your own custom Quick View filter sets that are tailored to your specific research needs. This allows you to apply complex filter combinations with a single click in future projects.[2][5]
- Timeline Filter: For time-sensitive research, the Timeline filter is an invaluable tool. It allows you to visually drill down from a high-level view (years) to specific months, days, and even hours, dramatically reducing the number of artifacts you need to review.[6][7]
- Keyword Indexing: XAMN pre-indexes all text, which makes keyword searches very fast. As you type, the system will suggest terms that have been indexed, which can help you refine your search queries.[8][9] For research involving documents or images with text, ensure that Optical Character Recognition (OCR) was enabled during the initial data processing to make text within images searchable.[8]

Q3: What is the most significant bottleneck during the analysis phase, and how can it be managed?

A3: The most common bottleneck is often the sheer volume of data.[10] The key to managing this is a structured and targeted analysis workflow. Instead of a broad, unfocused review, define your research questions beforehand and use XAMN's features to target that specific information. For example, if you are analyzing communication patterns, focus on the "Conversation" view and use filters for specific participants or keywords.[5][11]

Q4: Can I process data from sources other than an XRY extraction in XAMN Pro?

A4: Yes, XAMN Pro supports importing data from various third-party tools and formats, such as Cellebrite extractions, GrayKey extractions, Call Data Records (CDRs), and warrant returns.^[1] This is crucial for research projects that need to aggregate data from multiple sources.

Performance Optimization Tables

The following tables provide an illustrative overview of how different settings and hardware choices can impact analysis performance in XAMN.

Table 1: Impact of Storage Medium on Case File Operations

Operation	Local HDD	Network Drive	Local SSD (Recommended)
Case File Opening	Slow	Very Slow	Fast
Applying Filters	Moderate	Slow	Fast
Keyword Search	Moderate	Slow	Fast
Report Generation	Slow	Very Slow	Fastest

Table 2: Trade-offs in Initial Data Processing Settings (in XRY)

XRY Processing Option	Impact on Extraction Time	Impact on XAMN Analysis Speed	Recommendation for Research
Content Recognition (OCR)	Increases processing time	Significantly faster keyword searching within images	Highly Recommended for projects analyzing text in images/documents. [1] [8]
Image Recognition	Significantly increases processing time	Faster filtering for specific image categories (e.g., weapons, drugs)	Recommended only if the research is highly focused on identifying specific visual content. [5]
Full Physical Extraction	Longer extraction time	Provides the most comprehensive dataset	Recommended for ensuring data integrity and completeness, but requires more filtering in XAMN.

Experimental Protocols

Protocol: Isolating and Analyzing Communication Patterns Between Research Subjects

This protocol outlines a detailed methodology for using XAMN to analyze communication data between specific individuals in a research dataset.

Objective: To identify, timeline, and export all communication artifacts (calls, chats, SMS) between "Person A" and "Person B".

Methodology:

- Create a New Case: Open XAMN and create a new case, adding all relevant .xry files or other supported data sources.
- Define Persons of Interest:

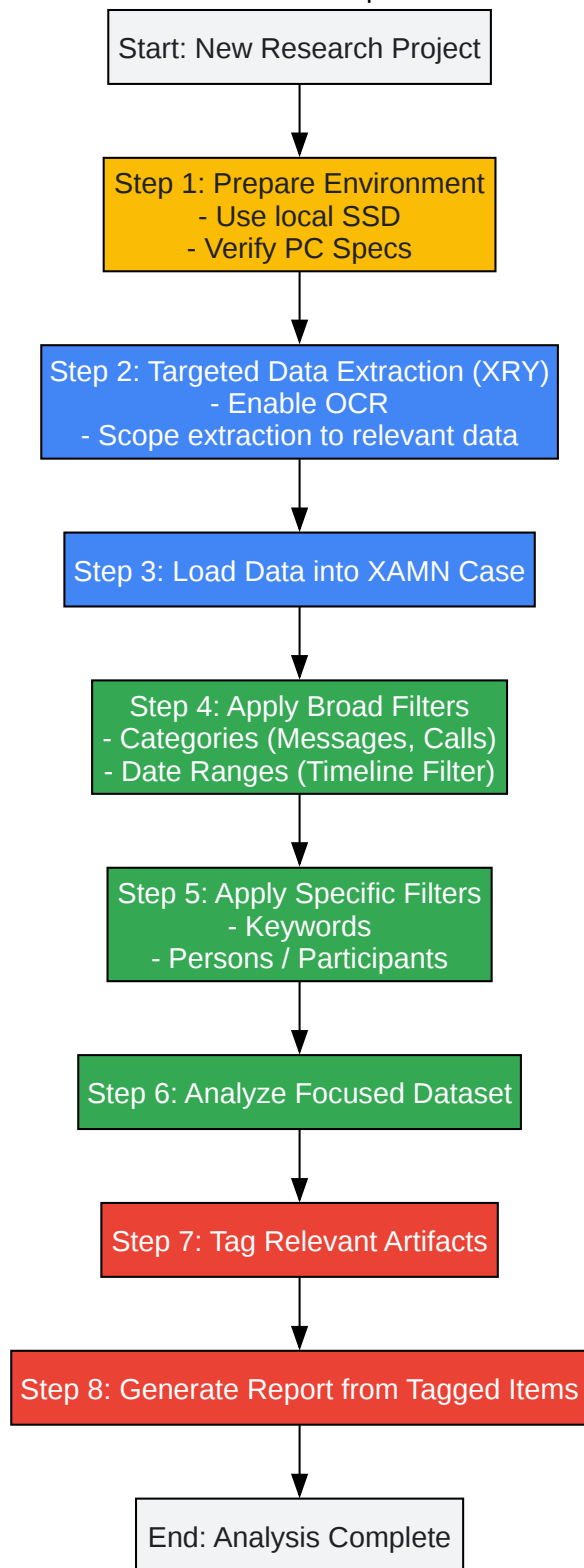
- Navigate to the "Persons" feature within XAMN.
- Create a profile for "Person A" and link all known identifiers (phone numbers, email addresses, application user IDs).
- Repeat this process for "Person B". This step is crucial for accurately filtering communications across different apps and devices.[\[12\]](#)
- Apply Initial Filters:
 - Go to the "All Artifacts" view.
 - Open the "Filters" pane. Select the categories "Calls" and "Messages" to immediately exclude irrelevant data.
- Filter by Participants:
 - From the filter menu, add a "Participants" filter.
 - Select "Person A" and "Person B" from the list of defined persons. The view will now only show artifacts where both individuals were participants.
- Visualize as a Timeline:
 - With the filters still active, switch to the "Timeline" view. This will chronologically organize all communications between the two persons, making it easy to see patterns of interaction.[\[6\]](#)
- Review and Tag Evidence:
 - Examine the filtered results. Use the "Tags" feature to mark specific messages or calls that are of high relevance to your research questions.
- Generate a Report:
 - Use the "Report Builder" to create a customized report.[\[13\]](#)[\[14\]](#)

- Configure the report to include only the filtered and tagged items. Select a suitable format (e.g., PDF or Excel) for your research documentation. This ensures your final output is concise and contains only the most critical data.[\[13\]](#)

Visualized Workflows and Relationships

Diagram 1: General XAMN Performance Optimization Workflow

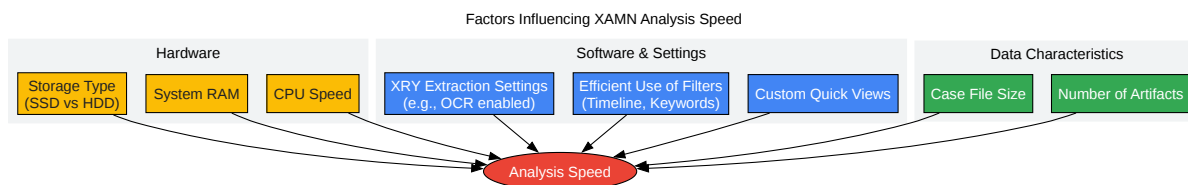
General XAMN Performance Optimization Workflow



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Caption: A step-by-step workflow for optimizing XAMN analysis speed.

Diagram 2: Logical Relationship of Factors Influencing Analysis Speed



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Caption: Key factors that impact the performance of data analysis in XAMN.

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